

"physical properties of Methyl 2-methylnicotinate (boiling point, density)"

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Compound of Interest

Compound Name: Methyl 2-methylnicotinate

Cat. No.: B140655

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A Technical Guide to the Physical Properties of Methyl 2-methylnicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Methyl 2-methylnicotinate**, a significant compound in synthetic chemistry and pharmaceutical development. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

Methyl 2-methylnicotinate is an ester derivative of nicotinic acid. At room temperature, it presents as a colorless to yellow liquid. A summary of its key physical properties is presented below.

Property	Value	Conditions	Source
Boiling Point	102-104 °C	at 10 mmHg	[1]
Density	1.104 ± 0.06 g/cm ³	Predicted	[1]
Molecular Formula	C ₈ H ₉ NO ₂	-	[2][3]
Molecular Weight	151.16 g/mol	-	[2][3]

Experimental Protocols

Accurate determination of physical properties is crucial for the synthesis, purification, and formulation of chemical compounds. The following sections detail the methodologies for measuring the boiling point and density of **Methyl 2-methylnicotinate**.

Determination of Boiling Point at Reduced Pressure

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at their atmospheric boiling point, determination at a reduced pressure is standard practice.

Methodology:

A simple distillation apparatus is assembled for this procedure.^[4]

- Apparatus Setup:
 - A round-bottom flask of appropriate size is charged with a small volume of **Methyl 2-methylnicotinate** and a few boiling chips or a magnetic stir bar to ensure smooth boiling.
 - A distillation head is fitted to the flask, with a thermometer placed such that the top of the bulb is level with the side arm leading to the condenser.
 - A condenser is attached to the distillation head and connected to a receiving flask.
 - The entire apparatus is connected to a vacuum pump, with a manometer placed in-line to monitor the pressure.
- Procedure:
 - The system is evacuated to the desired pressure (e.g., 10 mmHg).
 - The flask is gently heated in a heating mantle or oil bath.
 - The temperature is carefully monitored. The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected in the receiving flask.^[4]

- It is critical to record the pressure at which the boiling point is measured.

Determination of Density

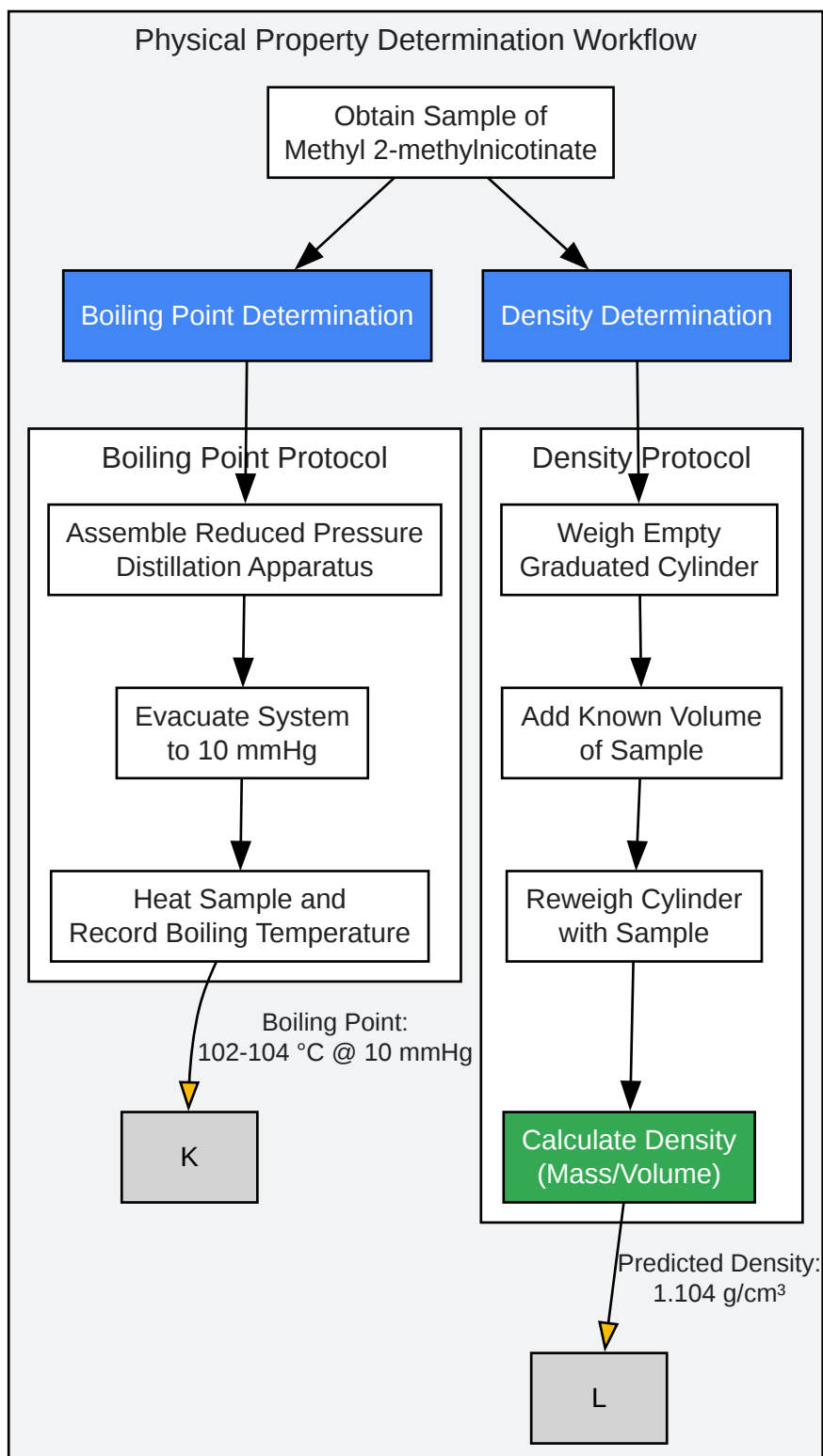
The density of a liquid is its mass per unit volume.

Methodology:

- Mass Measurement:
 - An empty, dry graduated cylinder or pycnometer (density bottle) is weighed on an analytical balance, and its mass is recorded.[\[5\]](#)[\[6\]](#)
- Volume Measurement:
 - A known volume of **Methyl 2-methylnicotinate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[5\]](#) If using a pycnometer, it is filled to its calibrated volume.
- Final Mass Measurement:
 - The graduated cylinder or pycnometer containing the liquid is reweighed, and the mass is recorded.[\[6\]](#)
- Calculation:
 - The mass of the liquid is determined by subtracting the mass of the empty container from the final mass.
 - The density is calculated by dividing the mass of the liquid by its volume.
 - For higher accuracy, it is recommended to perform the measurement multiple times and calculate an average. The temperature at which the measurement is performed should also be recorded, as density is temperature-dependent.[\[6\]](#)

Workflow and Visualization

The logical flow for the experimental determination of the physical properties of **Methyl 2-methylnicotinate** is illustrated below.



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Caption: Workflow for the determination of boiling point and density.

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